

HO-PEG5-CH2COOH handling best practices

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: HO-Peg5-CH2cooh

Cat. No.: S3616583

Get Quote

Basic Properties and Handling

The table below summarizes the key physical and chemical data for **HO-PEG5-CH2COOH**.

Property	Value
CAS Number	52026-48-9 [1] [2] [3]
Molecular Formula	C ₁₂ H ₂₄ O ₈ [1] [2] [3]
Molecular Weight	296.31 g/mol [1] [2] [3]
Purity	≥95% [3]
Physical Form	Solid (data suggests storage at 2-8°C or -5°C) [1] [3]
Storage	Store dry, sealed, and protected from sunlight at 2-8°C or -5°C [1] [3].

| **Safety (GHS)** | Signal Word: **Warning** Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1]. |

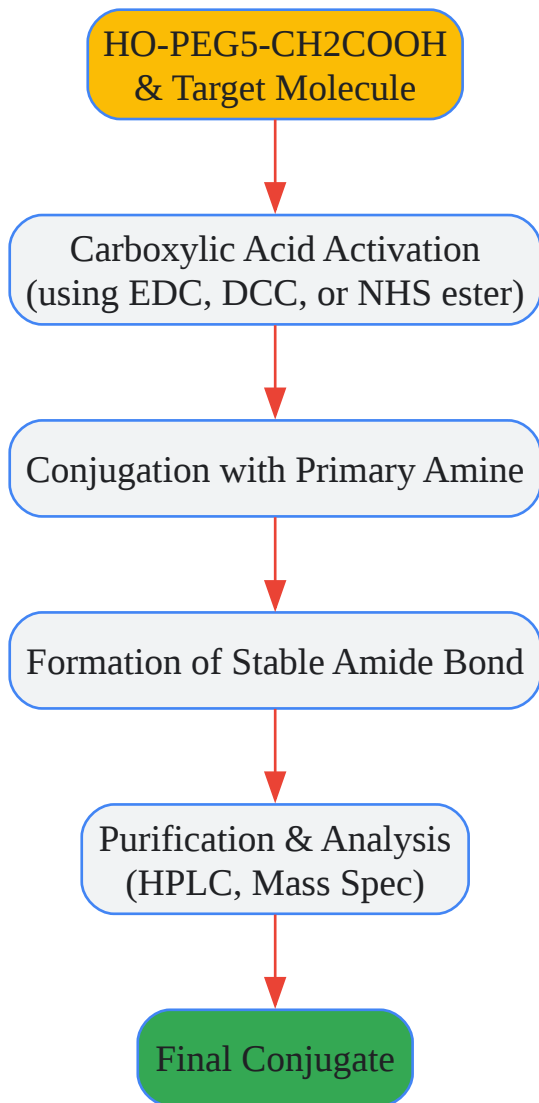
Primary Applications in Research

HO-PEG5-CH₂COOH is a polyethylene glycol (PEG)-based linker. Its structure features a terminal carboxylic acid that can be activated to form stable amide bonds with primary amine groups, and a hydroxyl group that allows for further chemical modification [4].

- **Use in PROTACs:** This compound is commonly used as a linker in the synthesis of **PROTACs (Proteolysis Targeting Chimeras)** [4]. In this role, the PEG spacer connects a ligand for an E3 ubiquitin ligase with another ligand for a target protein, facilitating the degradation of the target protein by the cell's natural ubiquitin-proteasome system [5] [6].
- **Other Research Applications:** It is also applicable in medical research, drug delivery, nanotechnology, and the synthesis of modified functional compounds [3].

Experimental Workflow Diagram

The following diagram outlines a general conjugation workflow using **HO-PEG5-CH₂COOH**, which is crucial for applications like PROTAC synthesis.



[Click to download full resolution via product page](#)

Troubleshooting Common Issues

Based on the chemical properties and handling requirements, here are some potential issues and solutions you might encounter.

Issue	Possible Cause	Suggested Solution
Low Conjugation Efficiency	Carboxylic acid not properly activated.	Ensure fresh coupling agents (e.g., EDC, DCC) are used and reaction pH is optimized for amide bond formation.
	Impure starting material.	Confirm the purity of the HO-PEG5-CH ₂ COOH (>95%) upon receipt and before use [3].
Poor Solubility	Incorrect solvent choice.	The compound is typically soluble in water, DMSO, and DMF. Pre-dissolve in a suitable anhydrous solvent before adding to aqueous reactions [7] [8].
Compound Degradation	Improper storage.	Always store the material dry, sealed, and in the dark at recommended temperatures (2-8°C or -5°C) to maintain stability [1] [3]. Exposure to moisture, light, or heat can degrade the compound.
Handling Hazards	Direct contact with solid or dust.	Refer to GHS warnings[H315, H319, H335]. Handle in a fume hood, and use appropriate personal protective equipment (PPE) including gloves, safety glasses, and a lab coat [1].

Frequently Asked Questions

How should HO-PEG5-CH₂COOH be stored for long-term stability? For long-term stability, it is crucial to store the product **sealed in a dry environment, away from light, at a low temperature**. The recommended storage condition is between **2°C and 8°C**, or even at **-5°C** for optimal results [1] [3].

What is the main application of HO-PEG5-CH₂COOH in drug development? A primary application is its use as a **PEG-based linker in the synthesis of PROTACs**. The hydrophilic PEG spacer increases solubility in aqueous media, while its functional groups allow it to connect key molecular components [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 52026-48-9 | Ho - peg - 5 |BLD Pharm ch 2 cooh [bldpharm.com]
2. - HO - PEG COOtBu | 52026-48-9 5 CH 2 [chemicalbook.com]
3. OH- PEG - 5 | CAS:52026-48-9 | Biopharma PEG CH 2 COOH [biochempeg.com]
4. Hydroxy- PEG -acid | 2079768-50-4 5 [chemicalbook.com]
5. - HO - PEG (MW 5000) | TargetMol CH 2 COOH [targetmol.com]
6. - HO 6- PEG | TargetMol CH 2 COOH [targetmol.com]
7. 5-TAMRA NHS ester , 321862-17-3明亮的橙色荧光染料原创 [blog.csdn.net]
8. Doxorubicin , N- (碘乙酰氨基) -阿霉素原创 [blog.csdn.net]

To cite this document: Smolecule. [HO-PEG5-CH2COOH handling best practices]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-handling-best-practices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com